

Abediterol Napadisylate: A Technical Deep Dive into its Bronchodilatory Action

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Compound of Interest

Compound Name: *Abediterol Napadisylate*

Cat. No.: *B605093*

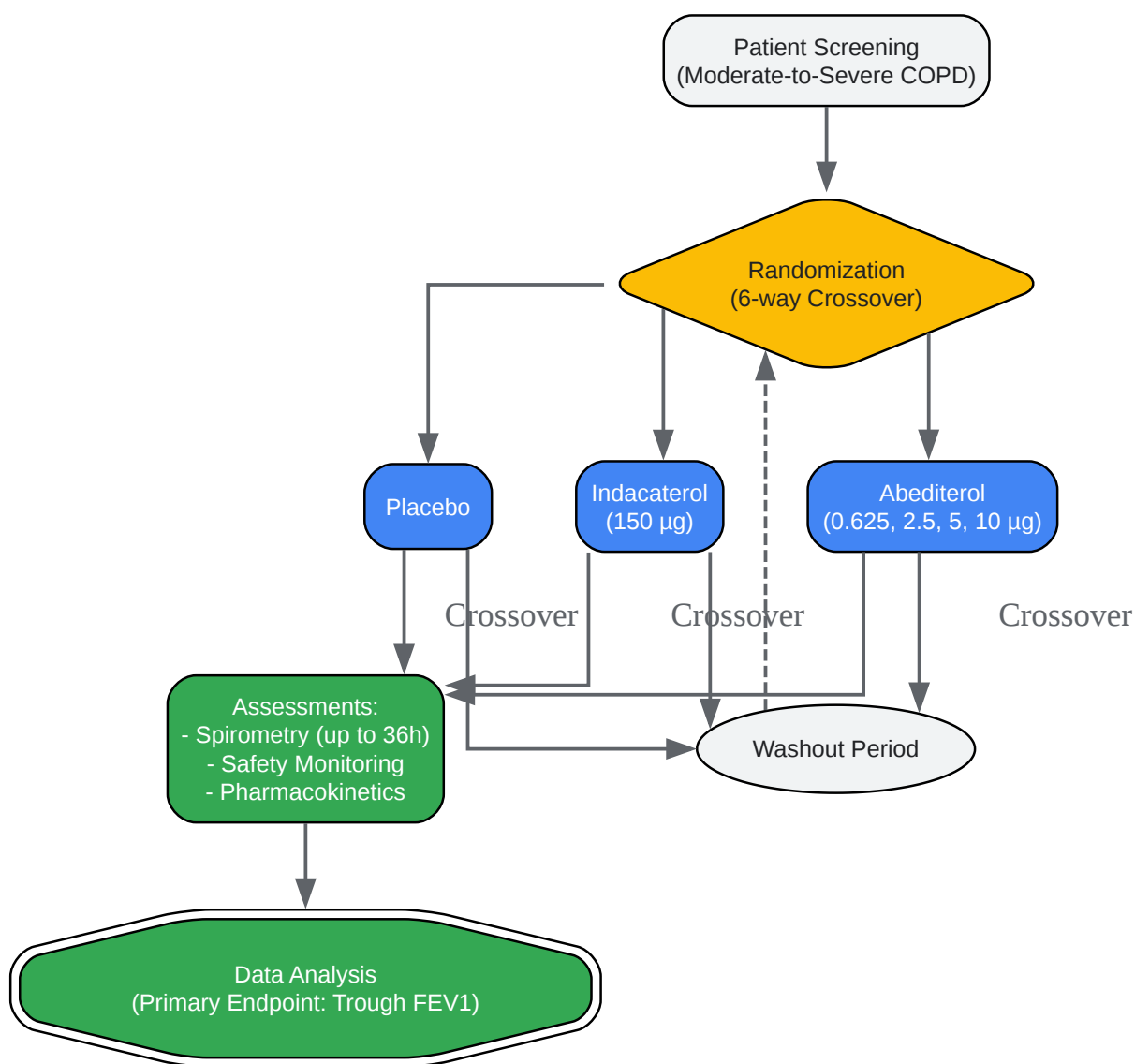
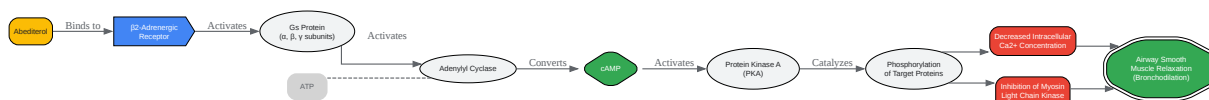
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This technical guide provides a comprehensive overview of the role of **Abediterol Napadisylate** in bronchodilation, detailing its mechanism of action, preclinical and clinical efficacy, pharmacokinetic profile, and the experimental methodologies used in its evaluation. Abediterol, a potent and selective long-acting β 2-adrenergic agonist (LABA), was under development for the treatment of asthma and chronic obstructive pulmonary disease (COPD). [1] Although its development was discontinued at Phase II, the data gathered offers valuable insights into its pharmacological profile.[1]

Mechanism of Action: The β 2-Adrenergic Signaling Cascade

Abediterol functions as a full agonist at the β 2-adrenoceptor, initiating a signaling cascade that leads to the relaxation of airway smooth muscle and subsequent bronchodilation.[2][3] The binding of Abediterol to the β 2-adrenergic receptor on airway smooth muscle cells triggers a conformational change in the receptor, leading to the activation of the associated heterotrimeric Gs protein. This activation initiates a series of intracellular events, as detailed in the signaling pathway diagram below.



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